

# Measuring Peroxidase Activity: An Application Note on the MBTH Assay

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Peroxidases are a ubiquitous class of enzymes that catalyze the oxidation of a wide variety of substrates in the presence of hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>). Their activity is crucial in a range of biological processes, including immune response, hormone synthesis, and the removal of reactive oxygen species. Consequently, the accurate measurement of peroxidase activity is essential in diverse fields such as biochemistry, clinical diagnostics, and drug development. This application note provides a detailed protocol for the 3-methyl-2-benzothiazolinone hydrazone (MBTH) assay, a sensitive and reliable method for determining peroxidase activity.

The MBTH assay is based on the principle of oxidative coupling. In the presence of peroxidase and hydrogen peroxide, MBTH is oxidatively coupled with a co-substrate, such as 3-(dimethylamino)benzoic acid (DMAB) or N-ethyl-N-(3-sulfopropyl)aniline (ALPS), to form an intensely colored indamine dye.[1][2] The rate of color formation is directly proportional to the peroxidase activity and can be quantified spectrophotometrically.

## **Principle of the Assay**

The core of the MBTH assay is a peroxidase-catalyzed reaction. The peroxidase enzyme first reacts with hydrogen peroxide to form an activated enzyme-substrate complex. This complex then oxidizes MBTH, which in turn couples with a chromogenic substrate (e.g., DMAB) to produce a stable, colored product. The intensity of the color, measured by its absorbance at a

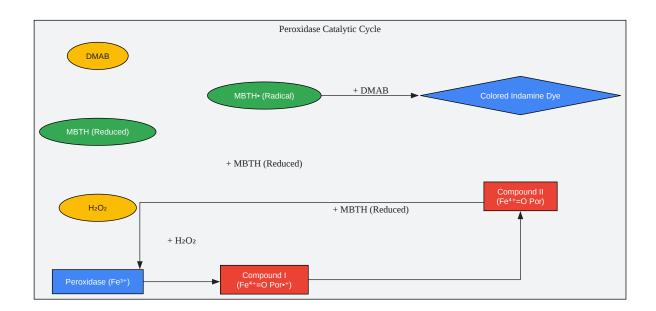




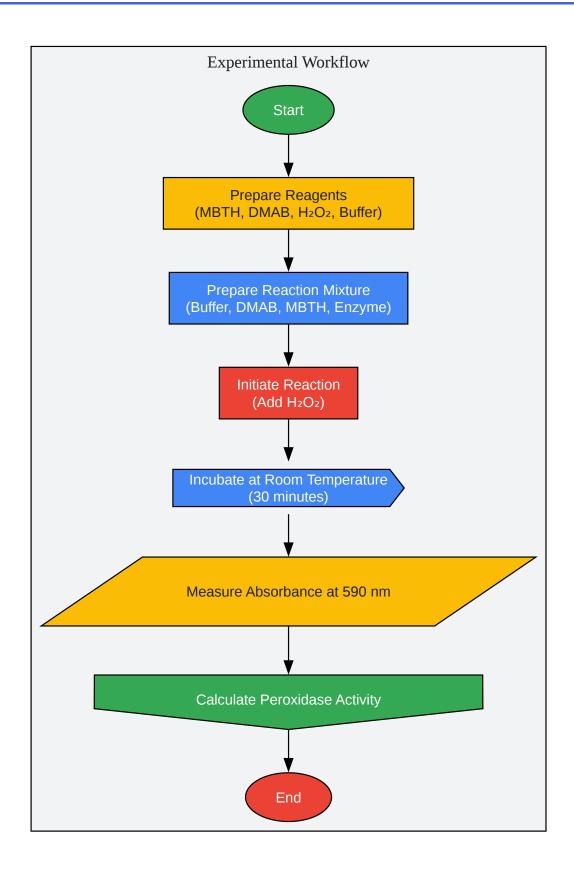


specific wavelength, is indicative of the amount of product formed and thus the activity of the peroxidase enzyme.









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### References

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